

Essential Guide to the Safe Disposal of 1-Bromo-4-(trichloromethyl)benzene

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Compound of Interest

Compound Name: 1-bromo-4-(trichloromethyl)benzene

Cat. No.: B6247842

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This document provides crucial safety and logistical guidance for the proper disposal of **1-bromo-4-(trichloromethyl)benzene** (CAS No. 17760-03-1), a halogenated aromatic hydrocarbon. Adherence to these procedures is vital for ensuring laboratory safety and environmental compliance. This compound is classified as hazardous, and its handling and disposal require strict protocols.

I. Chemical and Physical Properties

Precise physical and toxicological data for **1-bromo-4-(trichloromethyl)benzene** are not readily available in public safety data sheets. The following table includes available data for the target compound and data for structurally similar compounds to provide an informed perspective on its properties.

Property	Value	Compound
CAS Number	17760-03-1	1-bromo-4-(trichloromethyl)benzene
Molecular Formula	C ₇ H ₄ BrCl ₃	1-bromo-4-(trichloromethyl)benzene
Molecular Weight	274.4 g/mol	1-bromo-4-(trichloromethyl)benzene
Melting Point	64 - 67 °C	1-Bromo-4-chlorobenzene (similar compound)
Boiling Point	196 °C	1-Bromo-4-chlorobenzene (similar compound)
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H318: Causes serious eye damage H331: Toxic if inhaled H335: May cause respiratory irritation H351: Suspected of causing cancer[1]	1-bromo-4-(trichloromethyl)benzene

II. Experimental Protocols: Waste Characterization

As **1-bromo-4-(trichloromethyl)benzene** is not explicitly listed as a U- or P-listed hazardous waste by the U.S. Environmental Protection Agency (EPA), waste characterization must be determined based on its properties. Due to its chemical structure as a halogenated organic compound, it is prudent to manage it as a hazardous waste. If it is a spent solvent, it may fall under the F001 or F002 waste codes for halogenated solvents.[2][3] If it is an unused commercial chemical product being discarded, it should be evaluated for the characteristics of hazardous waste (ignitability, corrosivity, reactivity, and toxicity). Given its hazard statements, it would likely be classified as toxic.

III. Step-by-Step Disposal Procedure

The following procedure outlines the necessary steps for the safe handling and disposal of **1-bromo-4-(trichloromethyl)benzene** waste.

Step 1: Personal Protective Equipment (PPE) Before handling the chemical or its waste, ensure you are wearing appropriate PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If there is a risk of inhalation, a NIOSH-approved respirator may be necessary.

Step 2: Waste Segregation Proper segregation is critical to prevent hazardous reactions and to ensure compliant disposal.

- Designated Waste Container: Use a dedicated, properly labeled hazardous waste container for "Halogenated Organic Waste."[\[4\]](#)
- Avoid Mixing: Do not mix **1-bromo-4-(trichloromethyl)benzene** waste with non-halogenated organic waste, aqueous waste, or other incompatible materials such as strong oxidizing agents, acids, or bases.[\[5\]](#)[\[6\]](#)

Step 3: Waste Collection and Storage

- Container Requirements: The waste container must be in good condition, compatible with the chemical, and have a tight-fitting screw cap.
- Labeling: Label the waste container with "Hazardous Waste," the full chemical name "**1-bromo-4-(trichloromethyl)benzene**," and an indication of its hazards (e.g., "Toxic," "Irritant").[\[4\]](#)
- Storage Location: Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from heat sources and direct sunlight.[\[4\]](#)[\[5\]](#)
The storage area should have secondary containment.

Step 4: Disposal Request and Pickup

- **Licensed Disposal Vendor:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.
- **Documentation:** Complete all necessary waste disposal paperwork as required by your institution and local regulations.
- **Final Disposal Method:** The most common and appropriate disposal method for halogenated organic compounds is high-temperature incineration at a permitted hazardous waste facility.
[\[7\]](#)

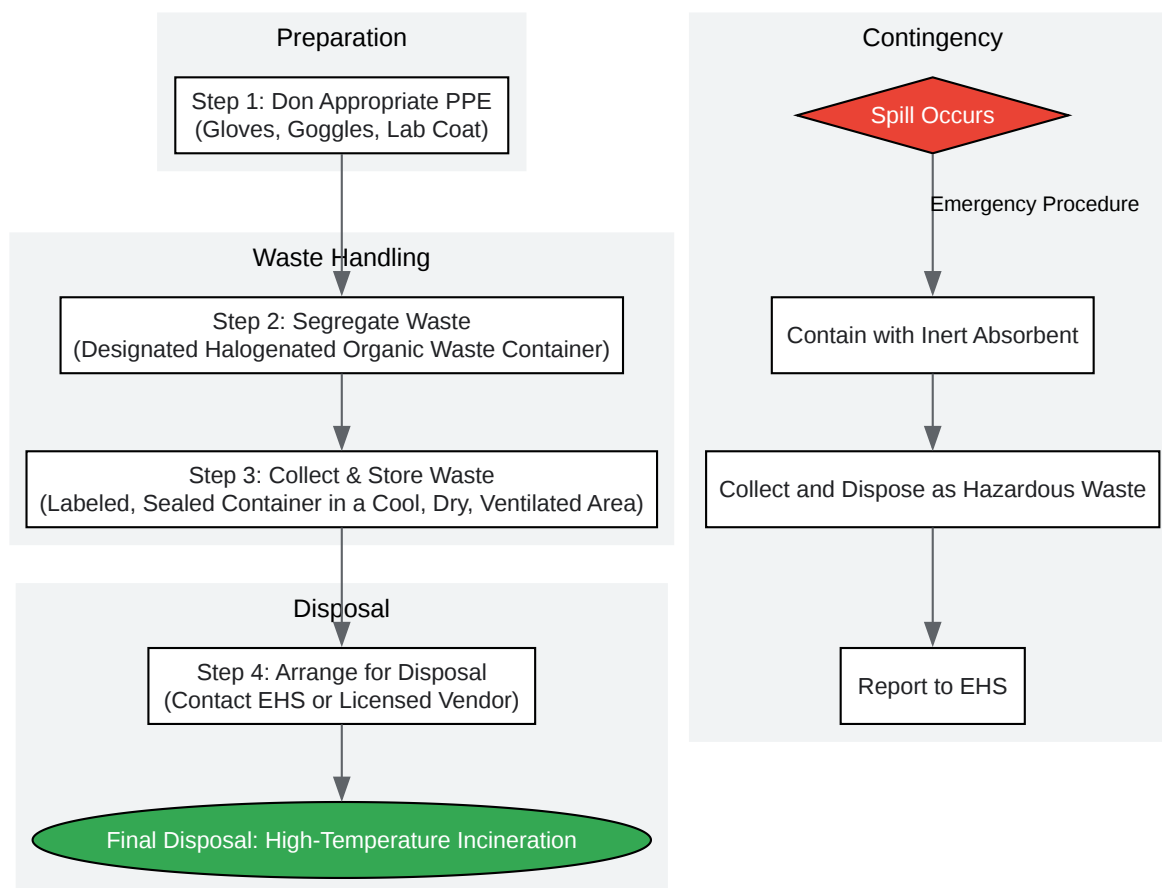
IV. Spill Management

In the event of a spill, take the following immediate actions:

- **Evacuate:** Alert others in the immediate area and evacuate if necessary.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Use an inert absorbent material (e.g., vermiculite, sand) to contain the spill. Do not use combustible materials like paper towels to absorb the bulk of the spill.
- **Collect:** Carefully collect the absorbent material and contaminated debris into a designated hazardous waste container.
- **Decontaminate:** Clean the spill area with an appropriate solvent, and collect the cleaning materials as hazardous waste.
- **Report:** Report the spill to your institution's EHS office.

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **1-bromo-4-(trichloromethyl)benzene**.



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Caption: Workflow for the safe disposal of **1-bromo-4-(trichloromethyl)benzene**.

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